

Technical Support Center: Ferrous Lactate Stability and Light Exposure

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Compound of Interest

Compound Name: *Ferrous lactate*

Cat. No.: *B1158659*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the impact of light exposure on the stability of **ferrous lactate**.

Frequently Asked Questions (FAQs)

Q1: What is **ferrous lactate** and what are its typical characteristics?

A1: **Ferrous lactate** is an iron (II) salt of lactic acid, with the chemical formula $C_6H_{10}FeO_6$.^{[1][2]} It typically appears as a greenish-white to pale yellow crystalline powder.^{[3][4]} It is soluble in water, and the resulting solution is weakly acidic.^[3]

Q2: Is **ferrous lactate** sensitive to light?

A2: Yes, **ferrous lactate** is sensitive to light, as well as to air and heat.^[3] Exposure to light can promote the oxidation of ferrous iron (Fe^{2+}) to ferric iron (Fe^{3+}).^[3]

Q3: How can I tell if my **ferrous lactate** has degraded due to light exposure?

A3: The most common visual indicator of degradation is a color change. The powder may darken from its original greenish-white or pale yellow color to a yellow-brown hue.^[3] In aqueous solutions, this degradation is observed as a color change from a pale green, transparent solution to a yellow or brownish color.

Q4: What is the chemical process behind the light-induced degradation of **ferrous lactate**?

A4: Light, particularly in the near-UV spectrum, can induce a ligand-to-metal charge transfer (LMCT) in iron (III) complexes with lactate. This process can lead to the formation of a carbon dioxide radical anion, indicating a photochemical degradation pathway beyond simple oxidation.^[5] The primary degradation pathway, however, is the oxidation of the more bioavailable ferrous (Fe^{2+}) iron to the less soluble ferric (Fe^{3+}) state.^[6]

Q5: How should I properly store **ferrous lactate** to ensure its stability?

A5: To minimize degradation, **ferrous lactate** should be stored in a cool, dry, and well-ventilated area. It is crucial to keep the container tightly closed to protect it from moisture and air. To prevent photodegradation, it should be stored in a light-resistant container, away from direct sunlight.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action(s)
Ferrous lactate powder has turned yellow/brown.	Exposure to light, air, or moisture has caused oxidation of ferrous (Fe^{2+}) to ferric (Fe^{3+}) iron.	<ul style="list-style-type: none">- Discard the product if the color change is significant, as it indicates a loss of potency and potentially altered solubility.- For future prevention, ensure storage in a tightly sealed, opaque container in a cool, dry place.
Aqueous solution of ferrous lactate turns yellow/brown upon standing.	Oxidation of ferrous ions to ferric ions, accelerated by light exposure and dissolved oxygen.	<ul style="list-style-type: none">- Prepare solutions fresh for immediate use whenever possible.- If a solution must be stored, protect it from light by using amber glassware or wrapping the container in aluminum foil.- Consider degassing the solvent before dissolution to minimize dissolved oxygen.
Precipitation is observed in a ferrous lactate solution after light exposure.	The formation of less soluble ferric (Fe^{3+}) hydroxides or other ferric salts.	<ul style="list-style-type: none">- The solution is likely degraded and should not be used for experiments where the ferrous iron concentration is critical.- Filter the solution to remove the precipitate if only the soluble components are of interest, but be aware that the ferrous lactate concentration will be lower than intended.
Inconsistent experimental results using ferrous lactate.	Degradation of the ferrous lactate stock material or prepared solutions.	<ul style="list-style-type: none">- Visually inspect the solid ferrous lactate for color changes.- Always use freshly prepared solutions for critical experiments.- Quantify the ferrous iron content of your

stock or solution using a validated analytical method (see Experimental Protocols section).

Experimental Protocols

Protocol 1: Photostability Testing of Ferrous Lactate

This protocol is based on the ICH Q1B guidelines for photostability testing of new drug substances.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To assess the impact of light exposure on the physical and chemical stability of **ferrous lactate**.

Materials:

- **Ferrous lactate** powder
- Chemically inert and transparent containers (e.g., quartz or borosilicate glass vials)
- Light-resistant containers for control samples
- A photostability chamber equipped with a light source conforming to ICH Q1B Option 1 (Xenon arc lamp) or Option 2 (cool white fluorescent and near-UV lamps). The chamber should provide a minimum overall illumination of 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours per square meter.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Calibrated radiometers and lux meters
- Analytical instrumentation for quantifying ferrous and ferric iron (e.g., UV-Vis spectrophotometer, titration equipment).

Procedure:

- Sample Preparation:
 - Place a thin layer of **ferrous lactate** powder in the transparent containers.

- Prepare a control sample by placing the same amount of **ferrous lactate** in a light-resistant container.
- If testing a solution, prepare a solution of known concentration and place it in the transparent and control containers.
- Exposure:
 - Place the transparent containers in the photostability chamber.
 - Place the control containers in the same chamber, but shielded from light (e.g., wrapped in aluminum foil).
 - Expose the samples to the specified light conditions (at least 1.2 million lux hours and 200 W h/m² of near-UV light).[9][10][11]
- Analysis:
 - At the end of the exposure period, visually inspect both the exposed and control samples for any changes in physical properties, such as color.
 - Perform a quantitative analysis to determine the amount of ferrous and ferric iron in both sets of samples. (See Protocol 2 for an example).
 - Compare the results from the exposed samples to the control samples to determine the extent of degradation due to light exposure.

Protocol 2: Quantification of Ferrous Iron by UV-Vis Spectrophotometry

Objective: To determine the concentration of ferrous iron in a sample using a colorimetric method with 1,10-phenanthroline.

Principle: Ferrous iron (Fe²⁺) reacts with 1,10-phenanthroline to form a stable, orange-red complex that can be quantified by measuring its absorbance at approximately 510 nm.[12]

Materials:

- **Ferrous lactate** sample
- 1,10-phenanthroline solution
- Sodium acetate buffer
- Hydroxylamine hydrochloride solution (to reduce any Fe^{3+} to Fe^{2+} for total iron determination, if desired)
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of a known concentration of ferrous iron (e.g., from ferrous ammonium sulfate).
 - Create a series of standard solutions of decreasing concentrations through serial dilution.
- Preparation of Sample Solution:
 - Accurately weigh a known amount of the **ferrous lactate** sample and dissolve it in a known volume of deionized water.
- Complex Formation:
 - To each standard and sample solution, add the 1,10-phenanthroline solution and the sodium acetate buffer.
 - Allow the color to develop for a specified time.
- Measurement:
 - Measure the absorbance of each standard and sample solution at the wavelength of maximum absorbance (λ_{max}), which is typically around 510 nm for the iron-

phenanthroline complex.[12]

- Data Analysis:

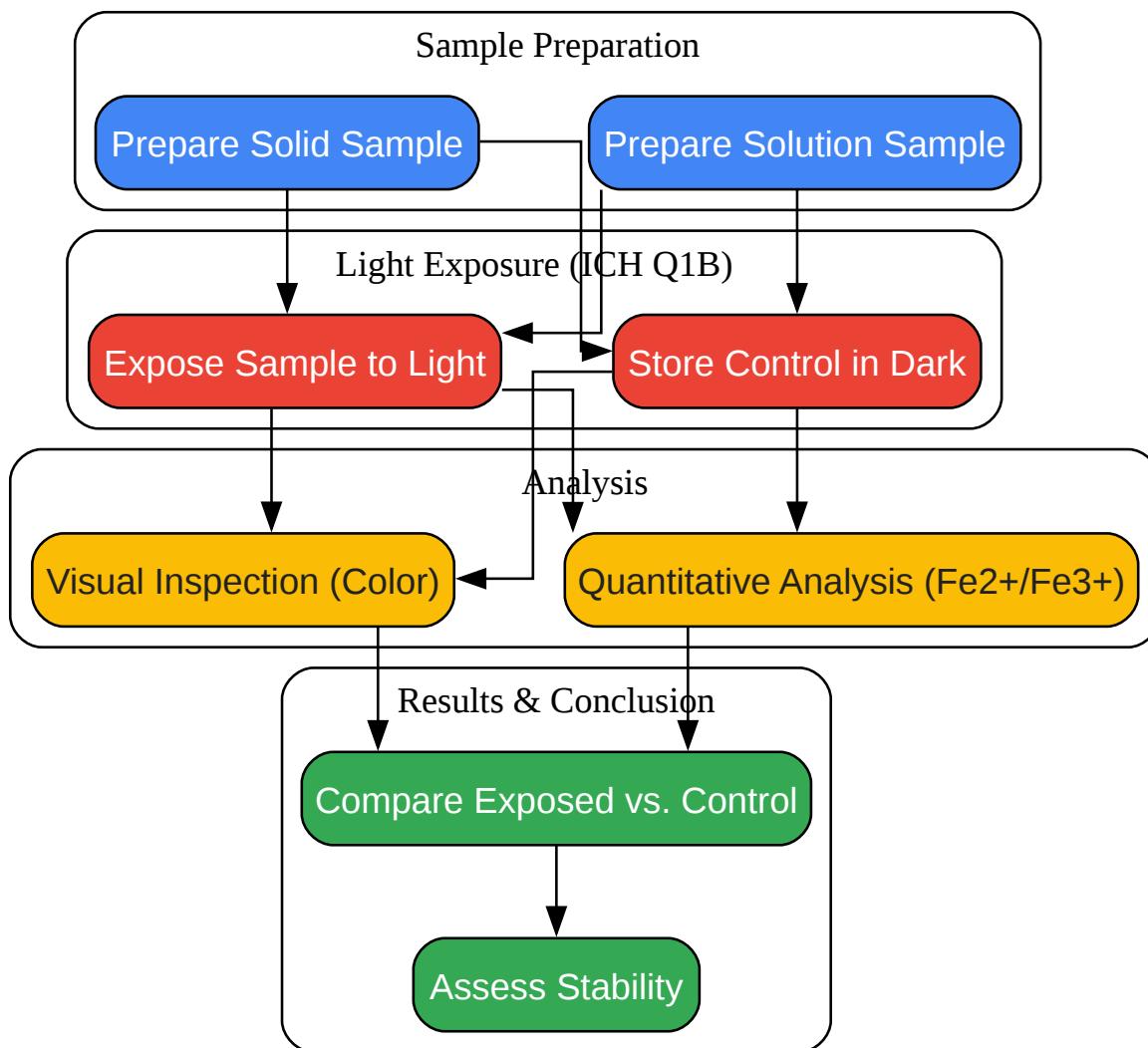
- Plot a calibration curve of absorbance versus the concentration of the standard solutions.
- Use the absorbance of the sample solution and the calibration curve to determine the concentration of ferrous iron in the sample.

Data Presentation

The following table provides a representative summary of expected qualitative and potential quantitative changes in **ferrous lactate** upon light exposure. Researchers should generate their own quantitative data following the provided protocols.

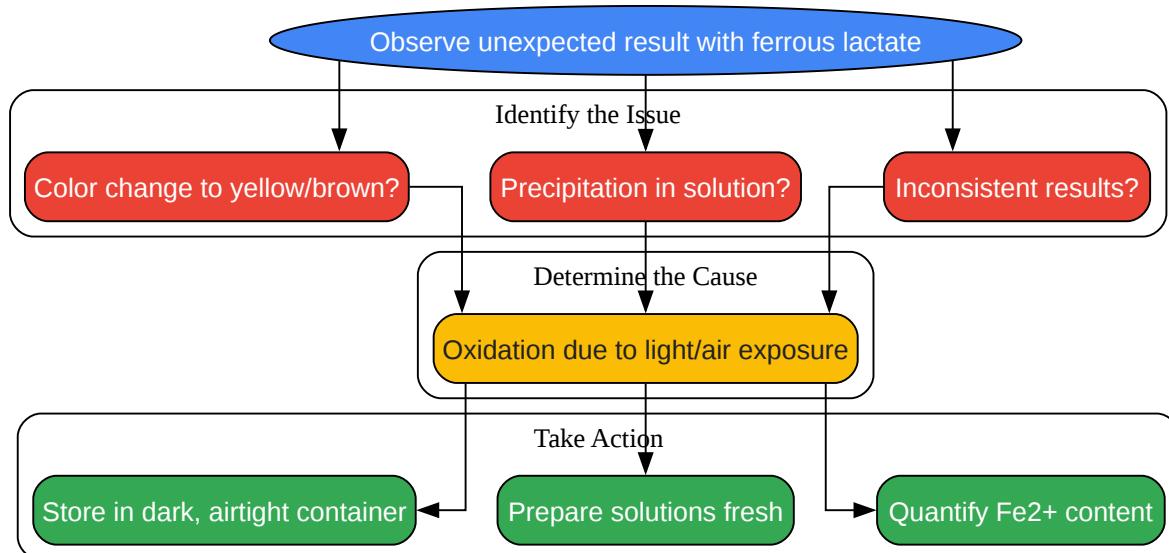
Parameter	Before Light Exposure	After Light Exposure (ICH Q1B Conditions)
Appearance (Solid)	Greenish-white to pale yellow powder	Yellow to brown powder
Appearance (Aqueous Solution)	Clear, pale green solution	Yellow to brown solution, possible precipitation
Ferrous Iron (Fe ²⁺) Content	High (e.g., >95% of total iron)	Decreased
Ferric Iron (Fe ³⁺) Content	Low (e.g., <5% of total iron)	Increased

Visualizations



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Caption: Experimental workflow for assessing the photostability of **ferrous lactate**.



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Caption: Troubleshooting flowchart for issues with **ferrous lactate** stability.

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